

Personal protective equipment for handling Enfumafungin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Enfumafungin*

Cat. No.: *B1262757*

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Essential Safety and Handling Guide for Enfumafungin

This guide provides immediate, essential safety and logistical information for the handling and disposal of **Enfumafungin**, a triterpene glycoside antifungal agent. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Physical and Chemical Properties

A summary of **Enfumafungin**'s key physical and chemical properties is provided below. This information is critical for safe handling, storage, and preparation of solutions.

Property	Value	Source
Molecular Formula	C ₃₈ H ₆₀ O ₁₂	[1]
Molecular Weight	708.9 g/mol	[1][2]
Appearance	Solid	[3]
Solubility	Soluble in DMSO. Slightly soluble in Chloroform and Methanol.	[2]
Storage Temperature	-20°C	[2]
Stability	≥ 4 years at -20°C	[2]

Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for **Enfumafungin** indicates that it is not classified as a hazardous substance under the Globally Harmonized System (GHS), and no specific hazards are identified, it is crucial to follow standard precautionary measures for handling chemicals.[4] The following PPE is recommended to minimize exposure and ensure safety.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemically resistant, impermeable gloves (e.g., nitrile). No specific material has been tested for Enfumafungin, so select gloves based on the solvent being used.
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1 certified safety glasses with side shields or chemical splash goggles.
Body Protection	Laboratory Coat	Standard laboratory coat to protect skin and clothing from potential splashes.
Respiratory Protection	Not generally required	A respirator is not required under normal handling conditions. ^[4] If creating aerosols or handling large quantities of powder, a NIOSH-approved respirator may be considered based on a risk assessment.

Operational Plan: Handling and Disposal

This section outlines a step-by-step operational plan for the safe handling and disposal of **Enfumafungin** in a laboratory setting.

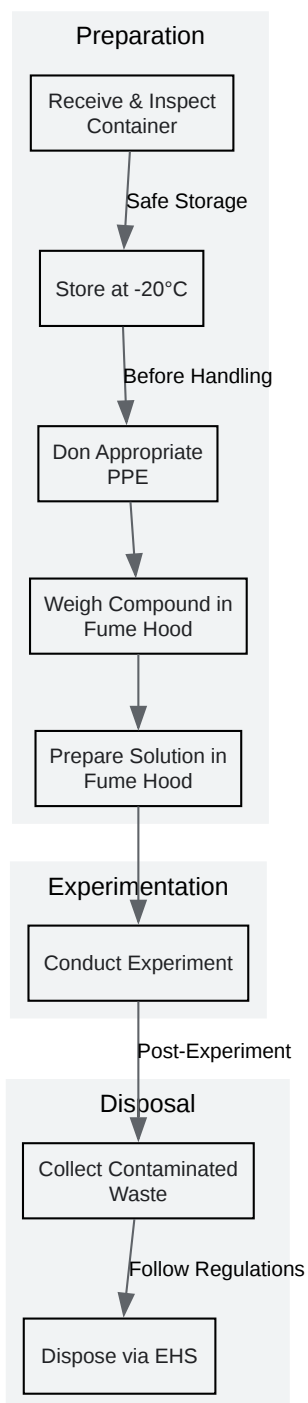
- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store the compound in a tightly sealed container at -20°C, as recommended.^[2]
- **Inventory:** Maintain an accurate inventory of the compound, including the amount received, used, and disposed of.

- Designated Area: All handling of solid **Enfumafungin** and preparation of solutions should be conducted in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
- Weighing: When weighing the solid compound, use a balance inside a fume hood or a ventilated balance enclosure to prevent the dispersal of powder.
- Dissolving: **Enfumafungin** is soluble in DMSO.[2][5] Prepare stock solutions by slowly adding the solvent to the solid to avoid splashing. If precipitation occurs, gentle heating or sonication can be used to aid dissolution.[3]
 - For in vivo studies, specific formulations such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline have been used.[3][5]
- Containment: Handle all solutions containing **Enfumafungin** within a fume hood or other appropriate containment device.
- Spill Management: In the event of a spill, follow standard laboratory procedures for chemical spills. Absorb the spill with an inert material and place it in a sealed container for disposal.
- Hygiene: After handling, wash hands thoroughly with soap and water. Do not eat, drink, or smoke in the laboratory.
- Waste Collection: Collect all waste materials containing **Enfumafungin**, including empty containers, contaminated PPE, and unused solutions, in a designated and clearly labeled hazardous waste container.
- Waste Disposal: Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations. Do not dispose of **Enfumafungin** down the drain or in the regular trash.[4]

Experimental Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **Enfumafungin**, from receipt to disposal.

Enfumafungin Handling and Disposal Workflow

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **Enfumafungin**.

First-Aid Measures

In case of exposure, follow these first-aid measures:

- After inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration. Consult a doctor.[4]
- After skin contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.[6]
- After eye contact: Rinse opened eye for several minutes under running water.[4]
- After swallowing: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a doctor.

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